

General Information and Safety Considerations for N,N-Dimethyl-4-nitrosoaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N,N-Dimethyl-4-nitrosoaniline*

Cat. No.: B045008

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Chemical Properties and Applications: **N,N-Dimethyl-4-nitrosoaniline** is an organic compound that has historically been used as an intermediate in the synthesis of dyes and as a polymerization inhibitor. It is a green solid that is typically encountered in a laboratory setting.

Safety and Handling: Working with nitroso compounds requires strict adherence to safety protocols in a controlled laboratory environment.

- **Personal Protective Equipment (PPE):** Always use appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat. Work should be conducted in a well-ventilated fume hood to avoid inhalation of any dust or vapors.
- **Handling:** Avoid direct contact with the skin and eyes. In case of contact, rinse the affected area immediately with plenty of water.
- **Storage:** Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.
- **Disposal:** Dispose of chemical waste according to institutional and local regulations.

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the chemical supplier.

General Principles of Nitrosation

From an academic perspective, the synthesis of nitrosoanilines typically involves the nitrosation of an aromatic amine. This type of reaction introduces a nitroso group ($-N=O$) onto the aromatic ring. The general principle involves the reaction of a tertiary aromatic amine with a nitrosating agent, often generated in situ from sodium nitrite and an acid.

This information is provided for educational purposes only and is not an endorsement or guide for performing the synthesis without proper training, equipment, and safety oversight. For any laboratory work, please consult with a qualified chemist and adhere to all established safety protocols.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com